

Navigating the Disposal of iMDK: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *iMDK*
Cat. No.: *B15620127*

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For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and a step-by-step procedure for the safe disposal of **iMDK**, a potent inhibitor of PI3K and midkine (MDK) utilized in cancer research. While specific disposal protocols for **iMDK** are not explicitly detailed in readily available documentation, this document synthesizes known chemical properties and general best practices for hazardous waste management to offer a comprehensive operational plan.

Chemical and Physical Properties of iMDK

Understanding the properties of **iMDK** is the first step toward its safe handling and disposal. The following table summarizes key data for the compound.

Property	Value	Reference
CAS Number	881970-80-5	[1][2][3]
Molecular Formula	C ₂₁ H ₁₃ FN ₂ O ₂ S	[1][2]
Molecular Weight	376.41 g/mol	[2][3]
Appearance	Solid, off-white	[3]
Solubility	Soluble in DMSO (5 mg/mL), Insoluble in water and ethanol	[2][3]
Storage Temperature	2-8°C or -20°C for long-term powder storage	[2][3]
Storage Class Code	11 - Combustible Solids	[3]
WGK (Water Hazard Class)	WGK 3 (severely hazardous to water)	[3]

Experimental Protocols: Safe Disposal Procedure for iMDK

The following procedure is based on general guidelines for the disposal of solid, combustible, and potentially hazardous chemical waste in a laboratory setting.[4][5][6]

Personnel Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.[4][7]
- Conduct all handling and disposal procedures within a certified chemical fume hood to avoid inhalation of any dust or vapors.

Step-by-Step Disposal Guide:

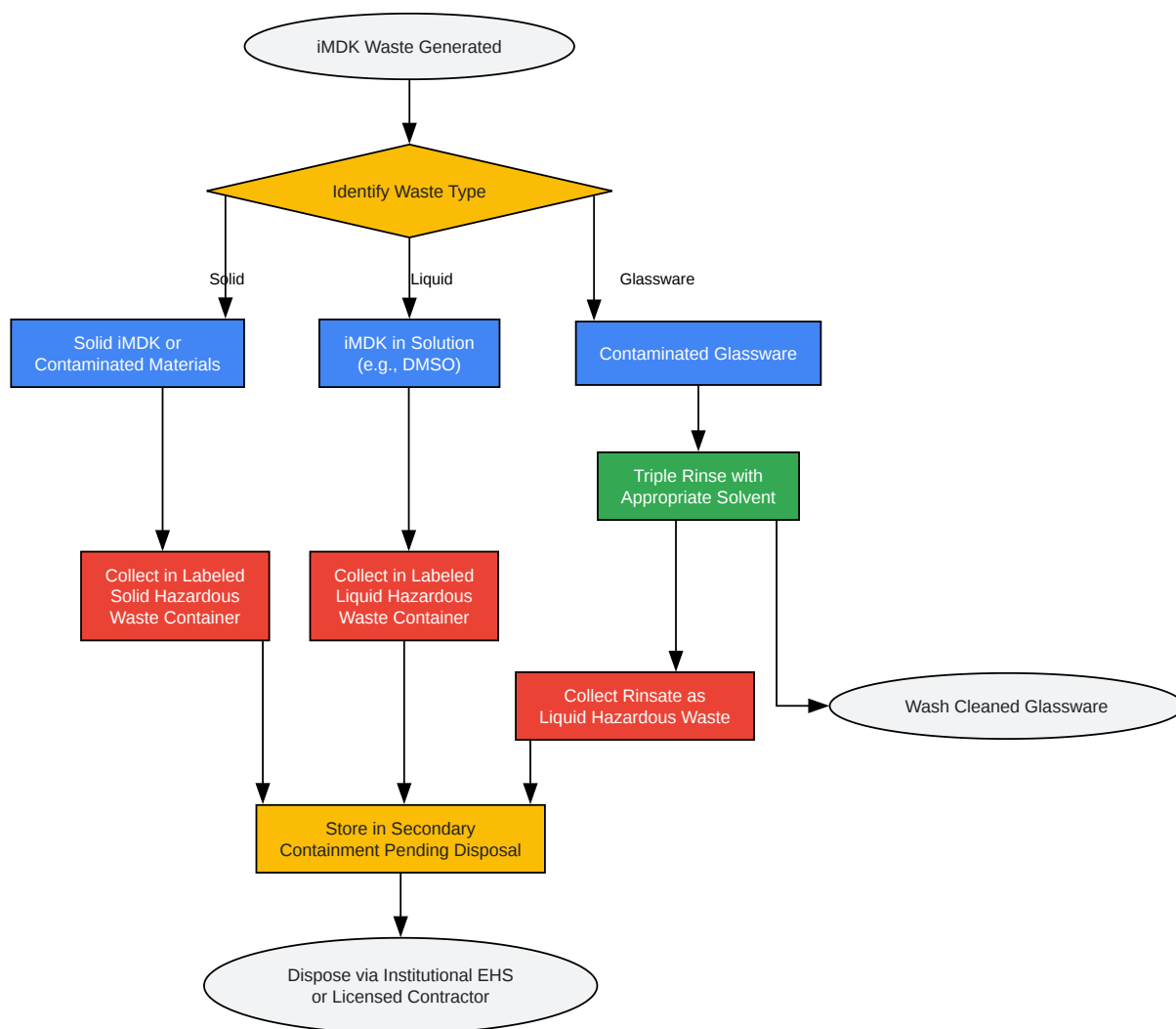
- Waste Identification and Segregation:
 - **iMDK** waste should be classified as hazardous chemical waste.

- Segregate solid **iMDK** waste from liquid waste. Do not mix with incompatible materials.[6]
- Contaminated materials such as gloves, pipette tips, and empty vials that have come into contact with **iMDK** should also be treated as hazardous waste.[8][9]
- Solid Waste Disposal:
 - Collect all solid **iMDK** powder and contaminated disposables in a designated, leak-proof, and clearly labeled hazardous waste container.[6]
 - The container must be made of a material compatible with the chemical.
 - The label should include the words "Hazardous Waste," the full chemical name ("**iMDK**" and its CAS number), and the primary hazards (e.g., "Combustible," "Toxic").[6]
- Liquid Waste Disposal (**iMDK** in solvent):
 - Aqueous solutions containing **iMDK** should not be disposed of down the drain due to its high water hazard classification (WGK 3).[3][10]
 - Collect liquid waste containing **iMDK** (e.g., in DMSO) in a separate, sealed, and clearly labeled hazardous waste container.
 - The label must identify the solvent and the dissolved **iMDK**.
- Decontamination of Glassware:
 - Glassware contaminated with **iMDK** should be triple-rinsed with a suitable solvent (such as DMSO, in which it is soluble) followed by water.
 - The rinsate from the initial rinses must be collected and disposed of as liquid hazardous waste.[6]
 - After decontamination, the glassware can be washed normally.
- Storage Pending Disposal:

- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure secondary containment area away from heat sources and incompatible materials.[4][6]
- Keep containers closed except when adding waste.[6]
- Final Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
[6]
 - Follow all institutional and local regulations for hazardous waste disposal.

iMDK Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **iMDK** and associated materials.



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Caption: Workflow for the safe segregation and disposal of **iMDK** waste.

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References

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. iMDK \$\geq\$ 98% \(HPLC\), solid, midkine inhibitor, Calbiochem[®] | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. store.sangon.com \[store.sangon.com\]](#)
- [5. carlroth.com \[carlroth.com\]](#)
- [6. campussafety.lehigh.edu \[campussafety.lehigh.edu\]](#)
- [7. merck.com \[merck.com\]](#)
- [8. Safe Disposal of Infectious Laboratory Waste - Biosafety In The Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. actenviro.com \[actenviro.com\]](#)
- [10. Chapter 7 - Management Procedures For Specific Waste Types \[ehs.cornell.edu\]](#)
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